

The Synthesis and Chemical Profile of Dimetan: A Technical Guide

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Compound of Interest

Compound Name: *Dimetan*

Cat. No.: *B093608*

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This technical guide provides a comprehensive overview of the synthesis, chemical structure, and physicochemical properties of **Dimetan**, a dimethylcarbamate insecticide. The document details a representative experimental protocol for its synthesis and elucidates its mechanism of action as a cholinesterase inhibitor through a signaling pathway diagram. All quantitative data is presented in structured tables for clarity and comparative analysis.

Chemical Identity and Properties

Dimetan, with the IUPAC name 5,5-dimethyl-3-oxocyclohex-1-en-1-yl dimethylcarbamate, is a carbamate ester.^[1] Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identification of Dimetan

Identifier	Value
CAS Number	122-15-6[2]
Molecular Formula	C11H17NO3[2]
Molecular Weight	211.26 g/mol [2]
IUPAC Name	5,5-dimethyl-3-oxocyclohex-1-en-1-yl dimethylcarbamate[1]
Synonyms	5,5-dimethyldihydroresorcinol dimethylcarbamate, G-19258[2]

Table 2: Physicochemical Properties of Dimetan

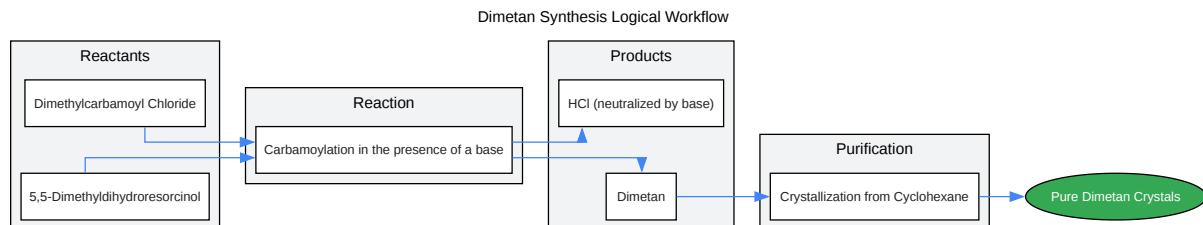
Property	Value
Melting Point	45-46 °C[2]
Boiling Point	170-180 °C at 11 mmHg; 122-124 °C at 0.3 mmHg[2]
Water Solubility	3.15 g/100 mL at 20 °C[2]
Solubility	Freely soluble in alcohol, acetone, and ether. Moderately soluble in petroleum ether, gasoline, and cyclohexane.[2]
Appearance	Crystals from cyclohexane[2]

Synthesis of Dimetan

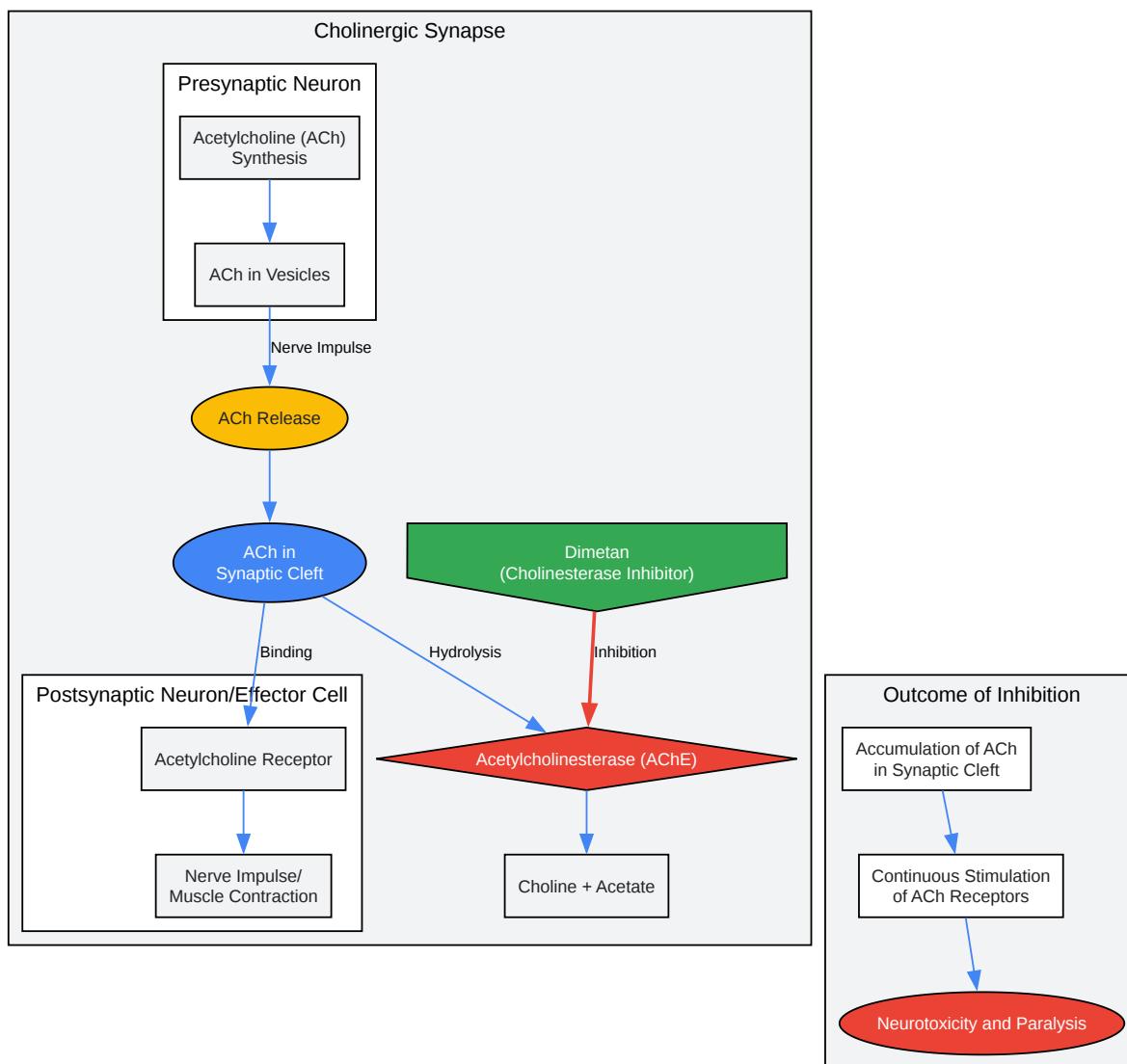
The synthesis of **Dimetan** involves the reaction of 5,5-dimethyldihydroresorcinol with dimethylcarbamoyl chloride.[2] This reaction is a standard method for the preparation of carbamate esters from phenolic compounds.

Synthesis Workflow

The logical workflow for the synthesis of **Dimetan** is depicted in the following diagram.



Signaling Pathway of Cholinesterase Inhibition

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References

- 1. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 2. Dimetan? drugfuture.com
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